

Application Notes and Protocols: Diphenyl Adipate for Nonlinear Optical Materials

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Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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These application notes provide a comprehensive overview of the potential use of **diphenyl adipate** as a nonlinear optical (NLO) material. The document outlines detailed protocols for the synthesis, crystal growth, and characterization of **diphenyl adipate** for NLO applications.

Introduction to Diphenyl Adipate in Nonlinear Optics

Organic materials with large second and third-order nonlinear optical (NLO) properties are of significant interest for applications in optical communication, data storage, and optical information processing. The presence of aromatic rings and ester functional groups in **diphenyl adipate** suggests its potential as an NLO material. The related compound, diphenylamine adipate, has been investigated for its NLO properties, providing a strong rationale for the characterization of **diphenyl adipate**. These notes provide the foundational protocols to synthesize, grow, and characterize high-quality **diphenyl adipate** crystals for NLO studies.

Synthesis of Diphenyl Adipate

A standard method for synthesizing **diphenyl adipate** is through the esterification of adipic acid with phenol.

2.1. Experimental Protocol: Fischer Esterification of Adipic Acid with Phenol

Materials:

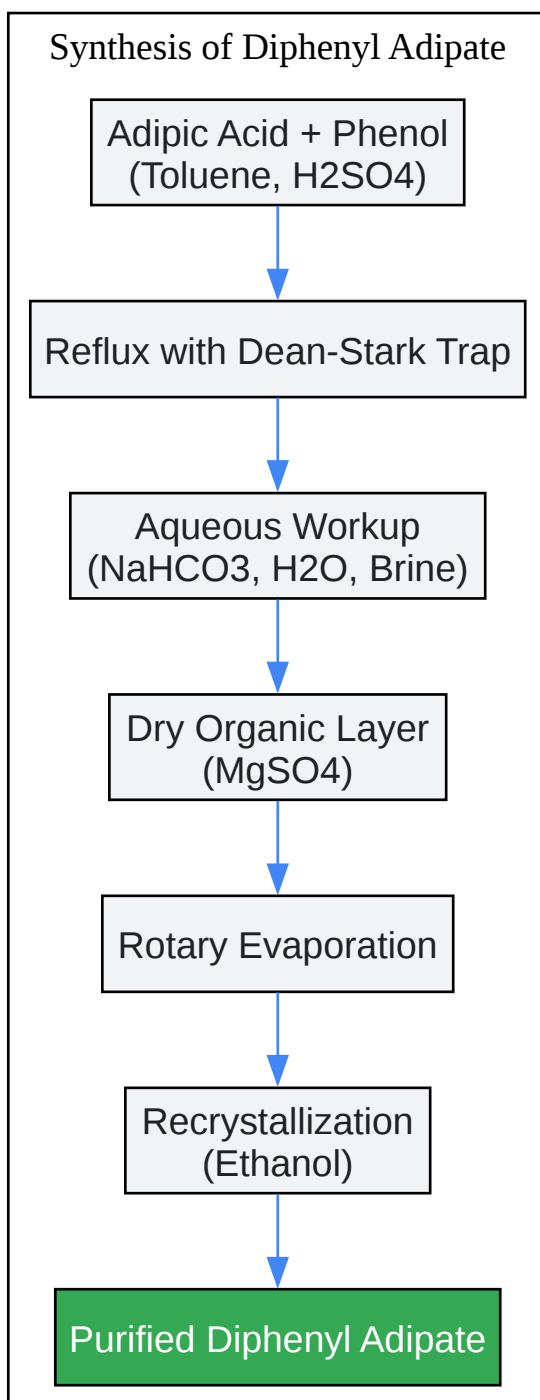
- Adipic acid
- Phenol
- Concentrated Sulfuric Acid (catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Ethanol (for recrystallization)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Beakers, flasks, and other standard laboratory glassware

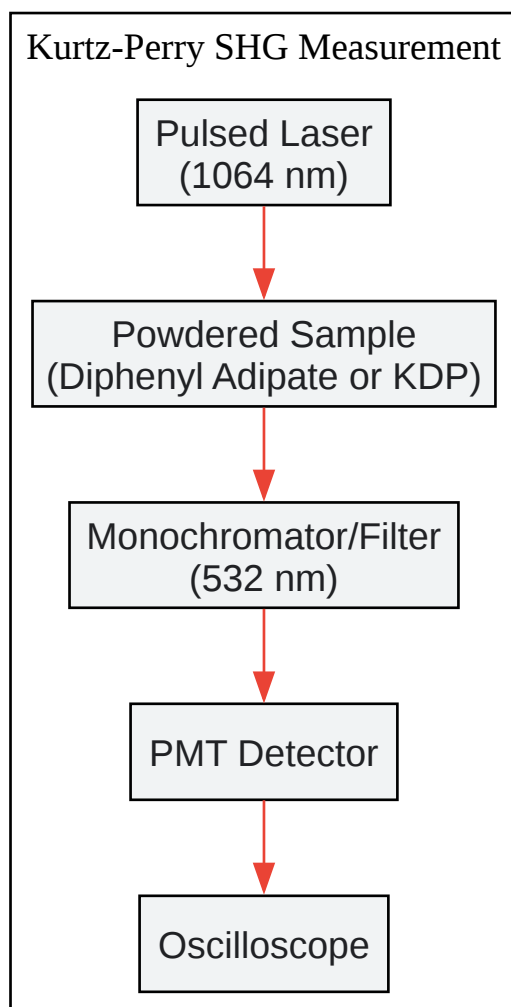
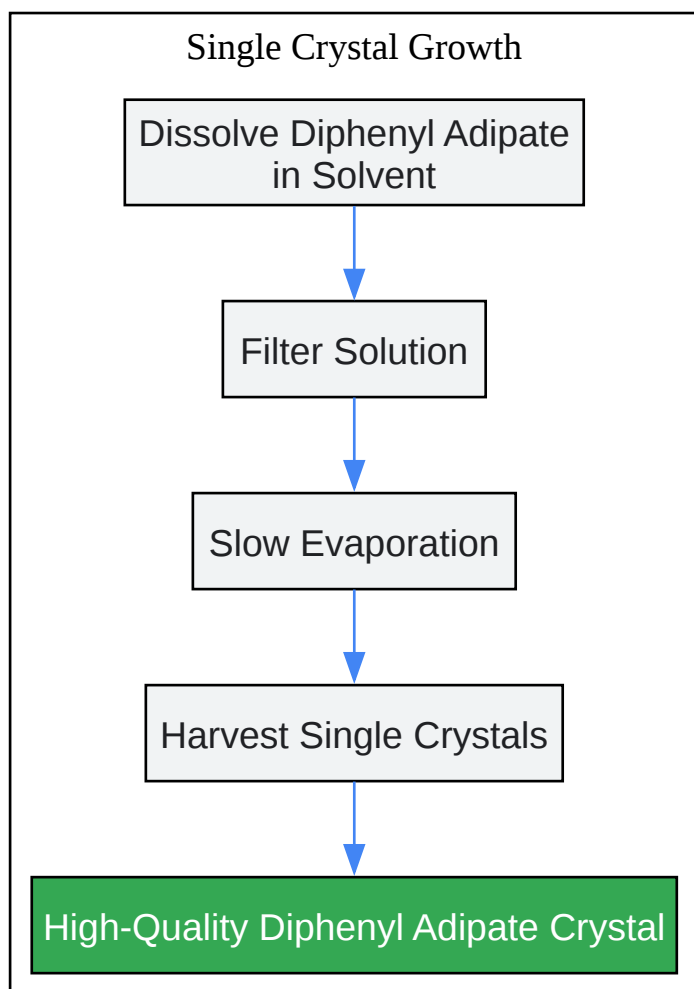
Procedure:

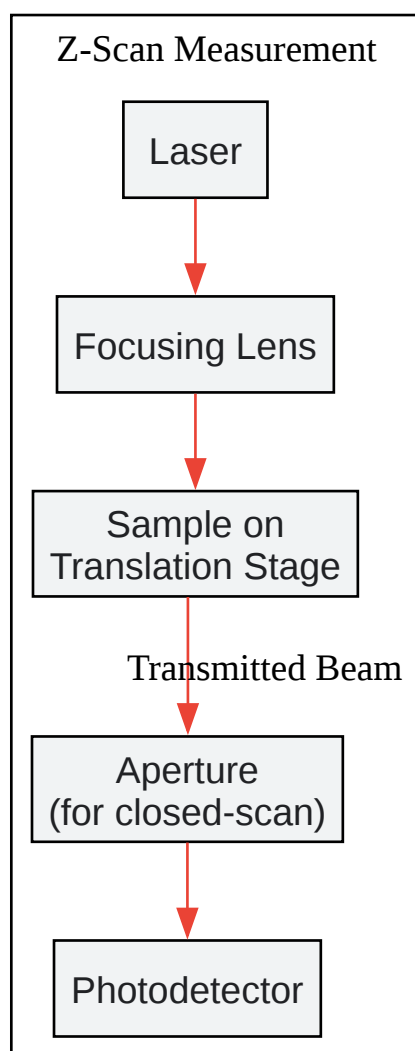
- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine adipic acid and a molar excess of phenol.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.

- Continue the reaction until no more water is collected, indicating the completion of the esterification.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the toluene and excess phenol using a rotary evaporator.
- Recrystallize the crude **diphenyl adipate** from ethanol to obtain a purified product.
- Dry the purified crystals in a vacuum oven.

Diagram of Synthesis Workflow:







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